

Dodecenylsuccinic Anhydride: A Technical Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dodecenylsuccinic anhydride

Cat. No.: B1670859

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An in-depth guide for researchers, scientists, and drug development professionals on the safe handling and use of **Dodecenylsuccinic anhydride** (DDSA) in a laboratory setting.

Dodecenylsuccinic anhydride (DDSA) is a chemical intermediate with versatile applications, notably as a curing agent for epoxy resins and a modifying agent for biopolymers in drug delivery systems. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols necessary for the safe use of DDSA in a laboratory environment.

Hazard Identification and Classification

Dodecenylsuccinic anhydride is classified as a hazardous substance.[1] The Global Harmonized System (GHS) of Classification and Labelling of Chemicals identifies DDSA as causing skin irritation, serious eye irritation, and potentially causing an allergic skin reaction.[2][3][4] It may also cause respiratory irritation.[5][6]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[2][3][4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[2][3][4]
Skin Sensitization	1/1A	H317: May cause an allergic skin reaction[2][7]
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	3	H335: May cause respiratory irritation[5][6]
Hazardous to the Aquatic Environment, Long-term Hazard	4	H413: May cause long lasting harmful effects to aquatic life[8][9]

Physical and Chemical Properties

DDSA is a clear, light-yellow, viscous liquid.[5][10] It is sensitive to moisture and can hydrolyze into the corresponding dicarboxylic acid.[11]

Table 2: Physical and Chemical Properties of **Dodecenylsuccinic Anhydride**

Property	Value
Appearance	Clear, light yellow liquid[5][12]
Molecular Formula	C16H26O3[2][3]
Molecular Weight	266.38 g/mol [2][3]
Boiling Point	150 °C at 3 mmHg[7]
Density	1.005 g/mL at 25 °C[7]
Specific Gravity	1.005 g/cm³[5]
Vapor Pressure	76.5 Pa at 20 °C[13]
Flash Point	113 °C (closed cup)[7]
Solubility	Generally soluble in organic solvents like acetone and toluene; limited solubility in aqueous solutions

Toxicological Data

Exposure to DDSA can lead to adverse health effects. It is harmful if swallowed, in contact with skin, or if inhaled.[5]

Table 3: Acute Toxicity Data for **Dodecenylsuccinic Anhydride**

Route	Species	Value
Oral LD50	Rat	2550 mg/kg[6]
Dermal LD50	Rabbit	6200 mg/kg[6]
Inhalation LCLo	Rat	1220 mg/m³/4h[10]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with DDSA.

Handling

- Ventilation: Use only in well-ventilated areas with local exhaust ventilation to control airborne exposures.[\[2\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly sealed safety goggles or a face shield.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Hand Protection: Wear suitable protective gloves (e.g., rubber or PVC gloves).[\[6\]](#) Always inspect gloves before use and use a proper glove removal technique to avoid skin contact.[\[4\]](#)
 - Skin Protection: Wear protective clothing to prevent skin contact.[\[8\]](#)
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[\[5\]](#)[\[14\]](#)
- Hygiene: Wash hands thoroughly after handling and before breaks.[\[2\]](#)[\[3\]](#) Do not eat, drink, or smoke in work areas.[\[2\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[8\]](#)

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Moisture: DDSA is moisture-sensitive.[\[3\]](#) Hydrolysis can occur, affecting the quality of the product.[\[11\]](#) Once opened, consider blanketing the remaining material with an inert gas like nitrogen before resealing.[\[11\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[13\]](#)
- Shelf Life: The typical shelf life is 12 months when stored under recommended conditions.[\[11\]](#)[\[12\]](#)

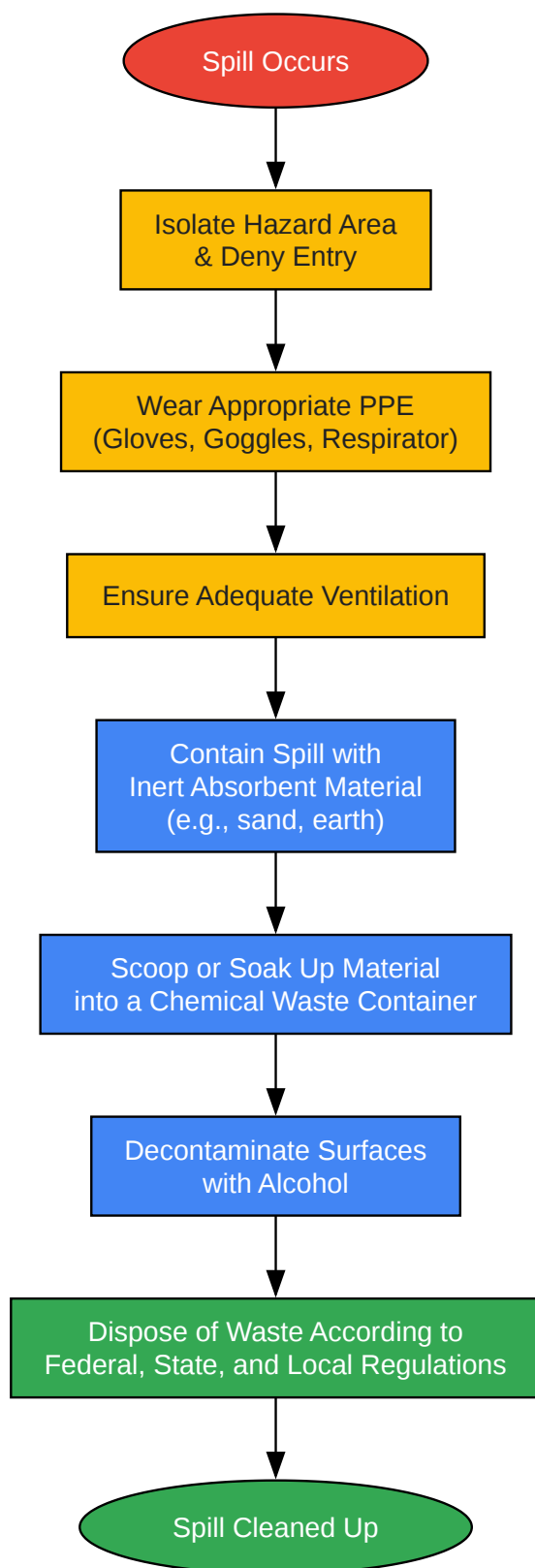
Emergency Procedures

First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water.[\[3\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation or rash occurs, get medical advice.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[\[3\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician immediately.[\[2\]](#)[\[3\]](#)

Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure safety and proper cleanup.



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Caption: Workflow for handling a **Dodecenylsuccinic anhydride** spill.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4][8]
- Special Hazards: Combustion may produce carbon oxides.[3]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[3][4]

Disposal Considerations

Dispose of DDSA and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5] Do not allow the product to enter drains.[3][4]

This guide is intended to provide essential safety information for the laboratory use of **Dodecenylsuccinic anhydride**. It is imperative that all users read and understand the Safety Data Sheet (SDS) provided by the supplier before working with this chemical.

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